

# Skepinone-L working solution preparation

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## Compound Focus: Skepinone-L

CAS No.: 1221485-83-1

Cat. No.: S543292

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## Chemical Properties & Solubility Data

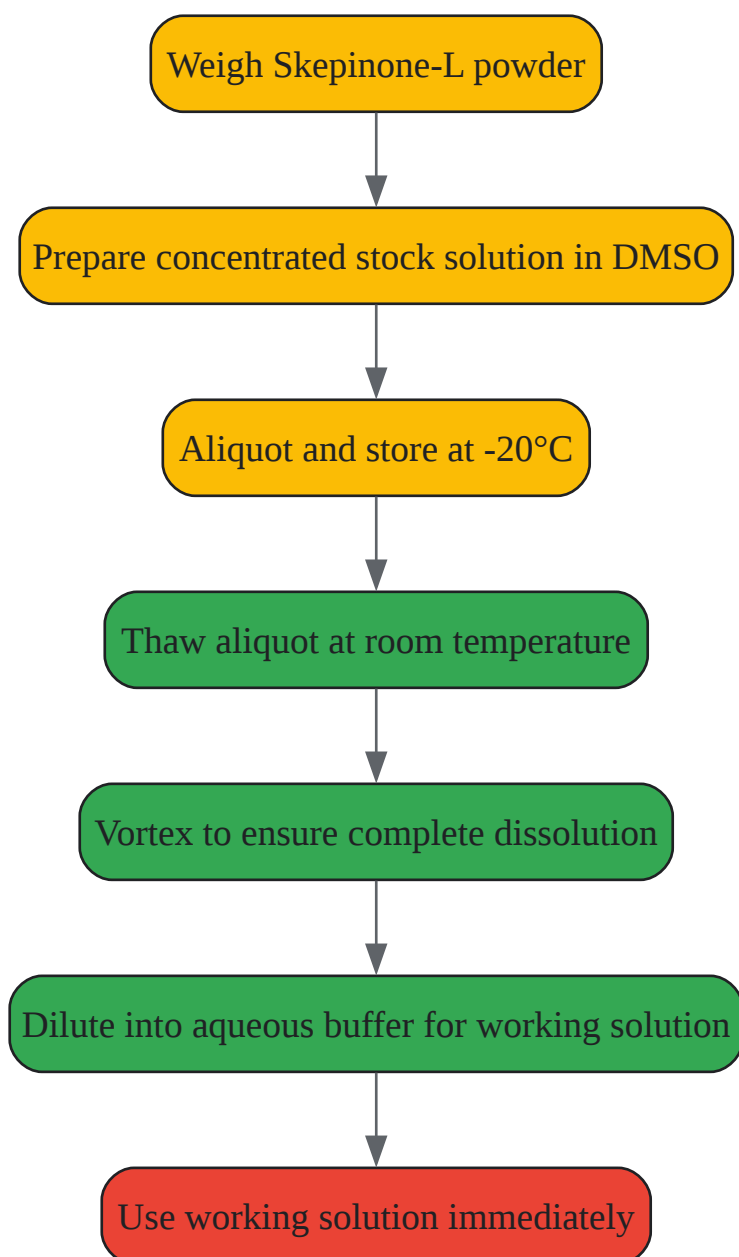
Understanding the fundamental properties of **Skepinone-L** is the first step in planning your solution preparation. The key data is summarized in the table below.

Property	Specification / Value	Source / Notes
CAS Number	1221485-83-1	[1]
Molecular Formula	C <sub>24</sub> H <sub>21</sub> F <sub>2</sub> NO <sub>4</sub>	[1]
Molecular Weight	425.42 g/mol	[1]
Physical Form	Powder	[1]
Solubility in DMSO	≥ 50 mg/mL (≥ 117.53 mM)	Saturation point unknown; stock solution solvent [1]
Solubility in Water	< 0.1 mg/mL (practically insoluble)	Aqueous working solutions require dilution from DMSO stock [1]

## Recommended Protocol for Working Solution Preparation

Based on its properties, **Skepinone-L** working solutions are typically prepared from a concentrated stock solution in DMSO, which is then diluted into an aqueous buffer.

The following workflow outlines the core steps for preparing a **Skepinone-L** working solution.



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## Materials & Reagents

- **Skepinone-L powder** [1]
- **High-Purity DMSO** (anhydrous, cell culture grade if used for cellular assays)
- **Aqueous Buffer** (e.g., PBS, cell culture medium) - must be compatible with the final application and tolerate the final DMSO concentration.
- **Equipment:** Analytical balance, microcentrifuge tubes, pipettes, vortex mixer, sonicator (optional).

## Step-by-Step Procedure

- **Stock Solution Preparation:** Weigh the desired mass of **Skepinone-L** powder and dissolve it in pure DMSO to create a concentrated stock solution (e.g., 10-50 mM). **Note:** The supplier reports solubility of at least 50 mg/mL (117.53 mM) in DMSO [1].
- **Aliquoting and Storage:** Divide the stock solution into small, single-use aliquots in sterile microcentrifuge tubes. **Store** the aliquots at **-20°C in a desiccator** to protect from moisture and degradation [1].
- **Working Solution Preparation:**
  - Thaw a stock aliquot **at room temperature** before use. Avoid repeated freeze-thaw cycles [1].
  - Briefly vortex the tube to ensure the solution is homogeneous and no material has precipitated.
  - Dilute the stock solution into your pre-warmed aqueous buffer or cell culture medium to achieve the final working concentration. Gently mix by pipetting or inverting the tube.
- **Immediate Use:** It is recommended to **prepare and use the working solution on the same day** for optimal results and compound stability [1].

## Critical Application Notes & Troubleshooting

- **Solubility Issues:** If you encounter solubility problems when reconstituting dried-down material, the supplier suggests **dropwise addition of 50 mM ammonium hydroxide** or concentrated phosphate-buffered saline (2.5x PBS, pH 7.4) to bring the compound into solution [2].
- **DMSO Final Concentration:** As a general rule, the final concentration of DMSO in cell-based assays should not exceed 0.1-1.0% to minimize cytotoxicity. Calculate your dilutions accordingly.
- **Stability Considerations:** While stock solutions can be stored for several months at -20°C, the stability of **Skepinone-L** in aqueous working solutions over time has not been thoroughly characterized, reinforcing the need for same-day preparation [1].

## Disclaimer

This protocol is intended for research and development purposes only. It synthesizes specific supplier data with standard laboratory practices for handling biochemical compounds. You should validate and optimize this protocol within the context of your specific experimental system.

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## References

1. - Skepinone | CAS... | Manufacturer BioCrick L [[biocrick.com](http://biocrick.com)]
2. Glen Report 24.11 - Spermine Phosphoramidite: A potent ... [[glenresearch.com](http://glenresearch.com)]

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